

long-term stability of EG01377 dihydrochloride at -20°C and -80°C

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Compound of Interest

Compound Name: EG01377 dihydrochloride

Cat. No.: B8117631

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Technical Support Center: EG01377 Dihydrochloride

This technical support center provides troubleshooting guides and frequently asked questions regarding the long-term stability of **EG01377 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **EG01377 dihydrochloride**?

For long-term stability, solid **EG01377 dihydrochloride** should be stored at -20°C, under a nitrogen atmosphere, and protected from moisture.

Q2: How long can I store a stock solution of **EG01377 dihydrochloride**?

The stability of **EG01377 dihydrochloride** in solution is dependent on the storage temperature. When dissolved in a solvent such as DMSO, it is recommended to store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]} To prevent degradation from repeated freeze-thaw cycles, it is advisable to prepare single-use aliquots.^[1]

Q3: Can I store stock solutions at room temperature?

No, it is not recommended to store stock solutions of **EG01377 dihydrochloride** at room temperature for extended periods due to the potential for degradation. For in vivo experiments, it is best to prepare fresh solutions on the day of use.^[3]

Q4: What is the mechanism of action of **EG01377 dihydrochloride**?

EG01377 dihydrochloride is a potent and selective inhibitor of Neuropilin-1 (NRP1).^{[1][2]} NRP1 is a co-receptor for Vascular Endothelial Growth Factor A (VEGF-A), and by inhibiting NRP1, **EG01377 dihydrochloride** disrupts the VEGF-A/VEGFR2 signaling pathway. This inhibition leads to antiangiogenic, antimigratory, and antitumor effects.^{[1][4]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of compound activity in my experiments.	Improper storage of the stock solution leading to degradation.	Ensure that stock solutions are stored at the recommended temperatures (-80°C for up to 6 months or -20°C for up to 1 month) and are protected from moisture and repeated freeze-thaw cycles. Prepare fresh solutions for critical experiments.
Inconsistent results between experiments.	Degradation of the compound due to repeated freeze-thaw cycles.	Aliquot stock solutions into single-use vials after preparation to minimize the number of times the main stock is thawed.
Precipitate formation in the stock solution upon thawing.	The solubility of the compound may be affected by the solvent or storage conditions.	Ensure the compound is fully dissolved, using sonication if necessary, as recommended for dissolving in DMSO. ^[2] If precipitation persists, prepare a fresh stock solution.

Quantitative Stability Data

The following table summarizes the recommended storage conditions and stability of **EG01377 dihydrochloride**.

Form	Storage Temperature	Duration	Storage Conditions
Solid (Powder)	-20°C	Up to 3 years	Under nitrogen, away from moisture
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	Under nitrogen, away from moisture
In Solvent (e.g., DMSO)	-20°C	Up to 1 month	Under nitrogen, away from moisture

Experimental Protocols

Protocol for Assessing Long-Term Stability of EG01377 Dihydrochloride in Solution

This protocol outlines a general method for determining the stability of **EG01377 dihydrochloride** in a solvent at -20°C and -80°C over time.

1. Materials and Reagents:

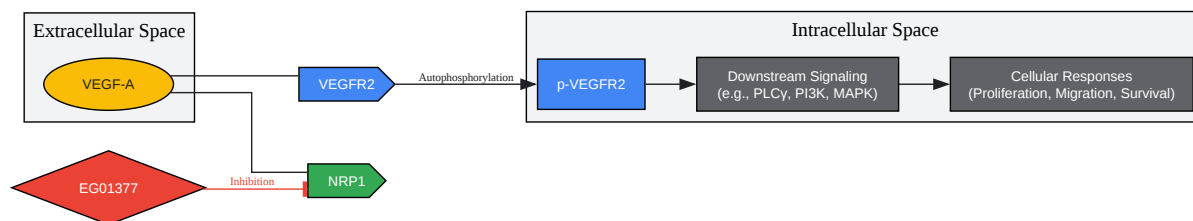
- **EG01377 dihydrochloride** powder
- Anhydrous DMSO (or other appropriate solvent)
- Cryovials
- -20°C and -80°C freezers
- High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) system

2. Preparation of Stock Solution: a. Under a nitrogen atmosphere, accurately weigh a sufficient amount of **EG01377 dihydrochloride** powder. b. Dissolve the powder in anhydrous DMSO to a final concentration of 10 mM. Ensure complete dissolution, using an ultrasonic bath if necessary.

3. Aliquoting and Storage: a. Dispense the stock solution into multiple, single-use cryovials. b. Tightly seal the vials and flush with nitrogen gas before final closure if possible. c. Divide the aliquots into two sets. Store one set at -20°C and the other at -80°C. d. Reserve a few aliquots for immediate analysis (Time 0).
4. Sample Analysis: a. At designated time points (e.g., 0, 1, 2, 4, 8, 12, and 24 weeks), retrieve one aliquot from each storage temperature. b. Allow the samples to thaw to room temperature. c. Analyze the samples by HPLC or LC-MS to determine the concentration of the parent compound. d. The stability is assessed by comparing the peak area of the parent compound at each time point to the peak area at Time 0.
5. Data Analysis: a. Calculate the percentage of the remaining **EG01377 dihydrochloride** at each time point relative to the initial concentration. b. Plot the percentage of remaining compound against time for each storage temperature to visualize the degradation kinetics.

Visualizations

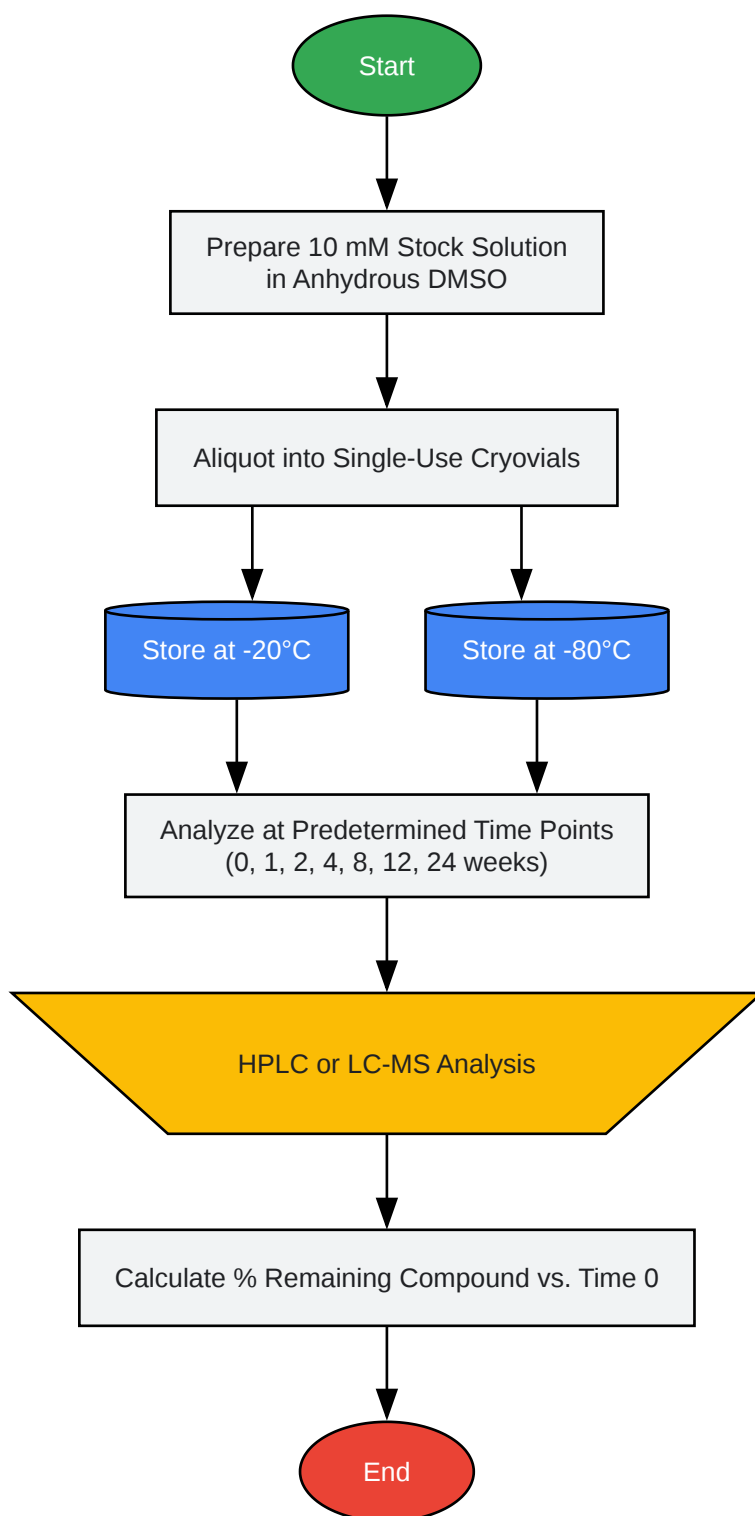
Signaling Pathway of EG01377 Dihydrochloride Action



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Caption: EG01377 inhibits NRP1, disrupting VEGF-A/VEGFR2 signaling.

Experimental Workflow for Stability Testing



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